

Application Notes and Protocols: Calcium Imaging of Neuronal Response to Pheromonotropin (PBAN) Application

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Compound of Interest

Compound Name: *Pheromonotropin (pseudaletia separata)*

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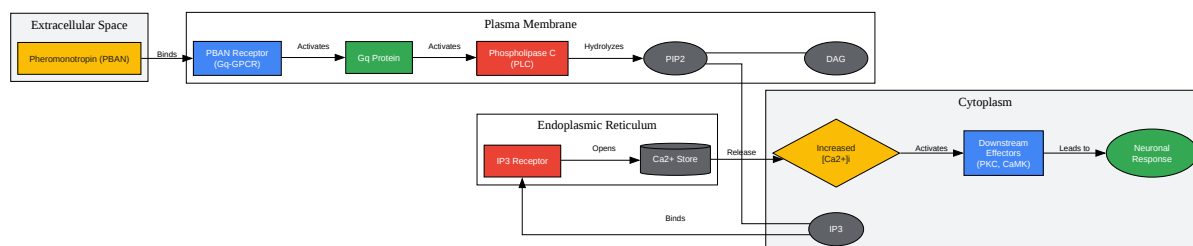
Introduction

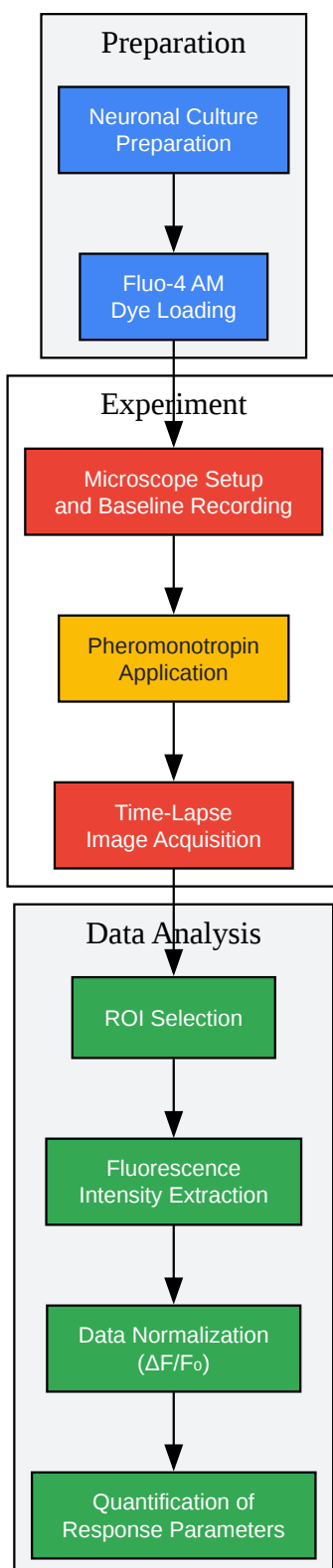
Pheromone Biosynthesis Activating Neuropeptide (PBAN) is a key neurohormone in many insect species, primarily known for its role in regulating the biosynthesis of sex pheromones.[1][2] Beyond this critical function, PBAN and its receptors are part of the broader pyrokinin/PBAN family of neuropeptides, which are involved in various physiological processes.[3][4] The PBAN receptor is a G-protein coupled receptor (GPCR).[1][2] Upon binding of PBAN, the receptor activates a signaling cascade that leads to an increase in intracellular calcium concentration ($[Ca^{2+}]$), a crucial second messenger in neurons.[1][5] This calcium signal is a key event in the cellular response to PBAN and can be visualized and quantified using calcium imaging techniques.

This application note provides a detailed protocol for performing calcium imaging experiments to monitor the neuronal response to PBAN application using the fluorescent calcium indicator Fluo-4 AM. It is intended for researchers in neuroscience, entomology, and drug development who are interested in studying the signaling pathways of insect neuropeptides and their receptors.

Pheromonotropin (PBAN) Signaling Pathway

PBAN initiates its effect by binding to a specific Gq-protein coupled receptor (Gq-GPCR) on the neuronal membrane. This binding event triggers a conformational change in the receptor, leading to the activation of the associated Gq protein. The activated Gαq subunit then stimulates Phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2), a membrane phospholipid, into two second messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses into the cytoplasm and binds to IP3 receptors on the membrane of the endoplasmic reticulum (ER), which acts as an intracellular calcium store. This binding opens the IP3 receptor channels, causing a rapid release of Ca²⁺ from the ER into the cytoplasm, leading to a transient increase in intracellular calcium concentration. This rise in cytoplasmic Ca²⁺ can then activate a variety of downstream effectors, including protein kinase C (PKC) and calmodulin-dependent kinases (CaMK), ultimately leading to the physiological response.





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